

Nodakenetin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Nodakenetin

Cat. No.: B021329

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Nodakenetin**, a naturally occurring coumarin with significant therapeutic potential. This document details its chemical properties, biological activities, and the molecular pathways it modulates. Furthermore, it offers comprehensive experimental protocols for researchers investigating its effects.

Core Data Presentation

Nodakenetin's fundamental chemical and physical properties are summarized below for easy reference.

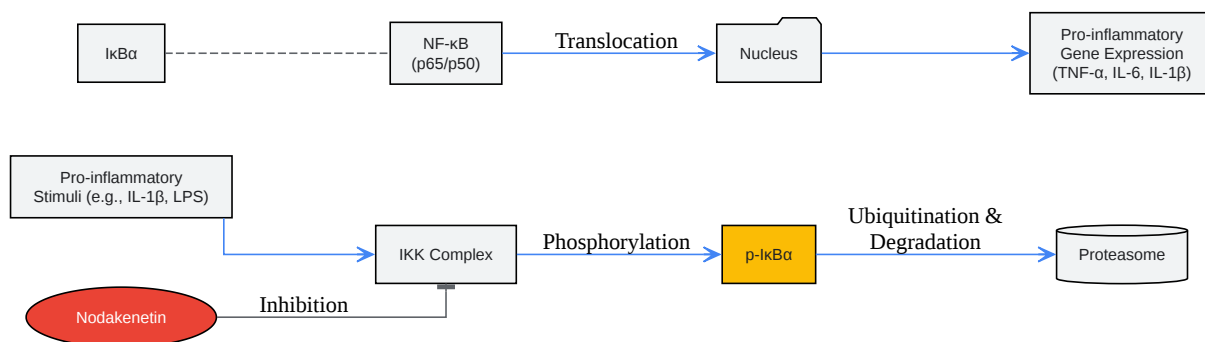
Property	Value	Source(s)
CAS Number	495-32-9	[1][2][3][4]
Molecular Formula	C ₁₄ H ₁₄ O ₄	[1][4]
Average Molecular Weight	246.26 g/mol	[1][4]
Monoisotopic Molecular Weight	246.089208936	[5]
IUPAC Name	(2R)-2-(2-hydroxypropan-2-yl)-2,3-dihydrofuro[3,2-g]chromen-7-one	[5]
Synonyms	Nodakenitin, (-)-Marmesin	[1]
Chemical Class	Coumarins, Psoralens	[1][2][3][4][5]
Appearance	White to off-white solid/powder	[1][2][3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2][3]
Natural Sources	Angelica decursiva, Peucedanum decursivum, Angelica gigas, Ammi majus	[2][6]

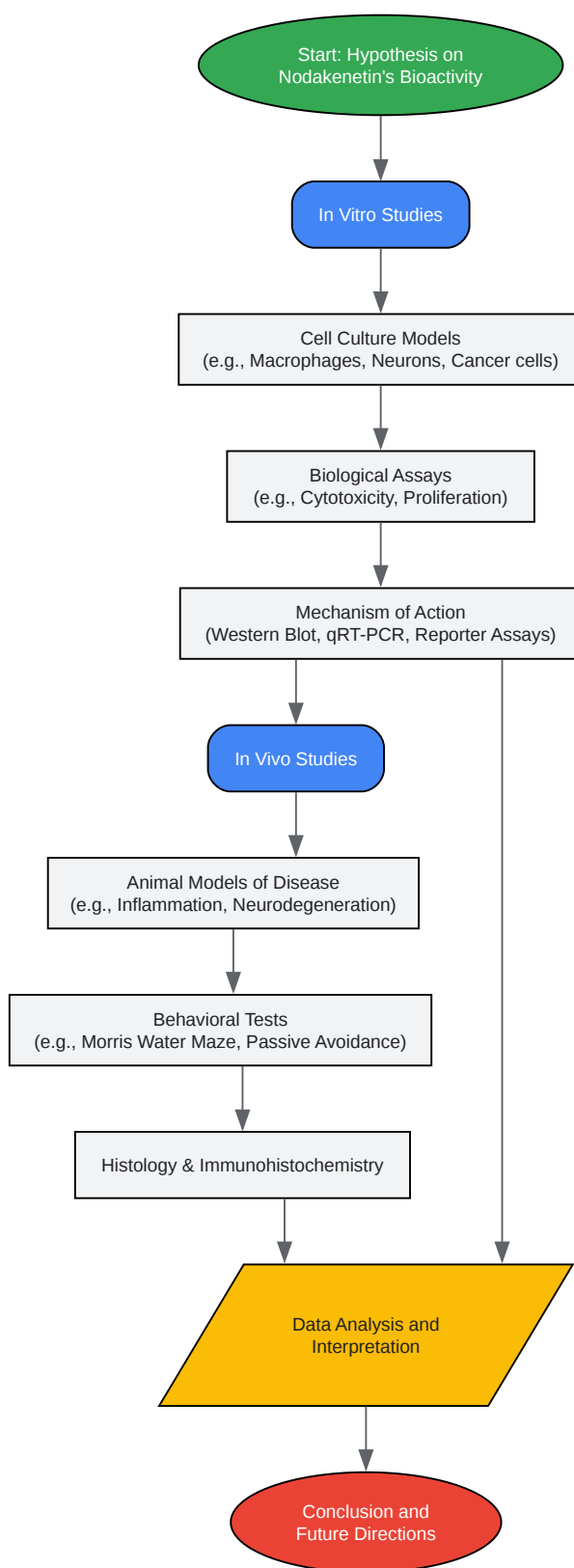
Biological Activities and Signaling Pathways

Nodakenitin exhibits a range of biological activities, including anti-inflammatory, antioxidant, anti-tumor, and neuroprotective effects. These activities are mediated through the modulation of several key signaling pathways.

Anti-inflammatory Activity

Nodakenitin has demonstrated potent anti-inflammatory properties by inhibiting the NF- κ B signaling pathway. It has been shown to suppress the activation of NF- κ B and the subsequent release of pro-inflammatory cytokines such as TNF- α , IL-6, and IL-1 β . Mechanistically, **Nodakenitin** can inhibit the phosphorylation of I κ B α , a critical step in the activation of NF- κ B.





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